

Commercial Sources and Applications of 3-Ethoxy-1,2-propanediol: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethoxy-1,2-propanediol

Cat. No.: B054293

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethoxy-1,2-propanediol (CAS No. 1874-62-0), also known as glycerol 1-ethyl ether, is a viscous, stable, and hygroscopic liquid.[1] This colorless and odorless short-chain aliphatic ether solvent is miscible with water, ethanol, and various organic solvents.[1] Its unique properties make it a valuable compound in diverse scientific and industrial applications, ranging from a solvent in pharmaceutical and cosmetic formulations to a key component in advanced analytical techniques.[2] This technical guide provides an in-depth overview of the commercial suppliers, chemical and physical properties, synthesis, and key experimental applications of **3-Ethoxy-1,2-propanediol**.

Commercial Suppliers

A variety of chemical suppliers offer **3-Ethoxy-1,2-propanediol**, typically at purities of 98% or greater. The selection of a supplier often depends on the required quantity, purity grade, and specific application. Below is a summary of prominent commercial sources.

Supplier	Purity/Grade	Available Quantities	Notes
--INVALID-LINK--	≥98%	1 g, 5 g, and larger quantities available upon request.	A major supplier for research and development quantities.[2]
--INVALID-LINK--	>98.0% (GC)	1 g, 25 g, and bulk inquiries.	Offers detailed product specifications and analytical data.
--INVALID-LINK--	>95% (GC)	100 mg, 1 g, 5 g.	Provides reference materials and products for quality control.[3]
--INVALID-LINK--	95%	Inquire for available quantities.	A supplier for a range of chemical products for research.[4]
--INVALID-LINK--	Varies by supplier	Varies by supplier	A platform that lists multiple suppliers, primarily for bulk quantities.[5]

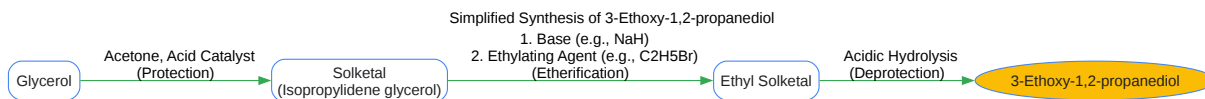
Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3-Ethoxy-1,2-propanediol** is crucial for its effective application in research and development.

Property	Value	Reference
CAS Number	1874-62-0	
Molecular Formula	C ₅ H ₁₂ O ₃	
Molecular Weight	120.15 g/mol	
Appearance	Colorless to light yellow clear liquid	
Boiling Point	222 °C (lit.)	
Density	1.063 g/mL at 25 °C (lit.)	
Refractive Index (n _{20/D})	1.441 (lit.)	
Flash Point	100 °C	
Solubility	Miscible with water and ethanol	[1]
InChI Key	LOSWWGJGSSQDKH-UHFFFAOYSA-N	
SMILES	CCOCC(O)CO	

Synthesis of 3-Ethoxy-1,2-propanediol

The synthesis of **3-Ethoxy-1,2-propanediol** can be achieved through various chemical routes. One common laboratory-scale method involves the etherification of glycerol. A generalized representation of a two-step synthesis pathway is outlined below. The first step involves the protection of the 1,2-diol of glycerol, for example, by forming a ketal with acetone to produce solketal. The second step is a Williamson ether synthesis, where the remaining hydroxyl group of solketal is deprotonated with a base and reacted with an ethylating agent, followed by deprotection of the diol.



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Caption: A simplified two-step synthesis pathway for **3-Ethoxy-1,2-propanediol**.

Experimental Protocols: Application as an Analyte Protectant in Gas Chromatography

3-Ethoxy-1,2-propanediol is frequently used as an "analyte protectant" in the gas chromatographic (GC) analysis of pesticide residues.[2] Analyte protectants are compounds that are co-injected with the sample to minimize the loss of sensitive analytes due to interactions with active sites in the GC inlet and column.[6] This leads to improved peak shapes, increased sensitivity, and more accurate quantification.

Preparation of Analyte Protectant (AP) Mix

A common analyte protectant mixture can be prepared as follows.[7] This mixture is designed to protect a wide range of pesticides with varying properties.

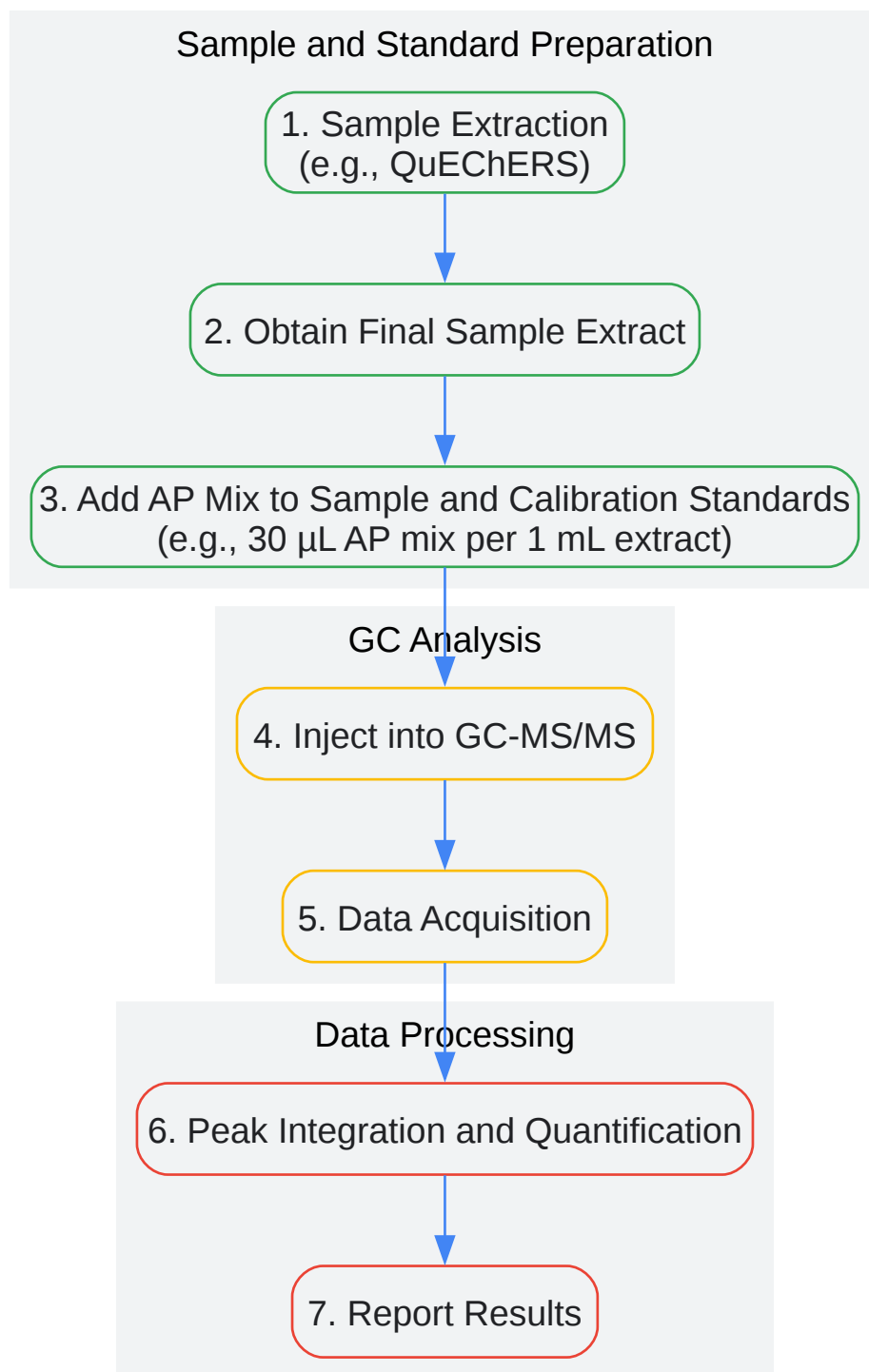
- Stock Solutions:
 - Sorbitol: Dissolve 500 mg of sorbitol in 10 mL of acetonitrile:water (1:1 v/v).
 - D-(+)-gluconic acid- δ -lactone: Dissolve 500 mg of D-(+)-gluconic acid- δ -lactone in 10 mL of acetonitrile:water (6:4 v/v).
 - Shikimic acid: Dissolve 500 mg of shikimic acid in 10 mL of acetonitrile:water (6:4 v/v).
 - **3-Ethoxy-1,2-propanediol**: Use undissolved.
- Analyte Protectant (AP) Mix:

- In a 10 mL volumetric flask, weigh 2 g of **3-Ethoxy-1,2-propanediol**.
- Add 2 mL of the D-(+)-gluconic acid- δ -lactone stock solution.
- Add 1 mL of the sorbitol stock solution.
- Add 1 mL of the shikimic acid stock solution.
- Fill the flask to the 10 mL mark with acetonitrile:water (7:3 v/v).
- Store the final AP mix at 4 °C.

Gas Chromatography (GC) Protocol

The following is a generalized workflow for the use of the AP mix in a GC-based analysis of pesticide residues.

GC Analysis Workflow with Analyte Protectants



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Caption: A typical workflow for pesticide residue analysis using GC with analyte protectants.

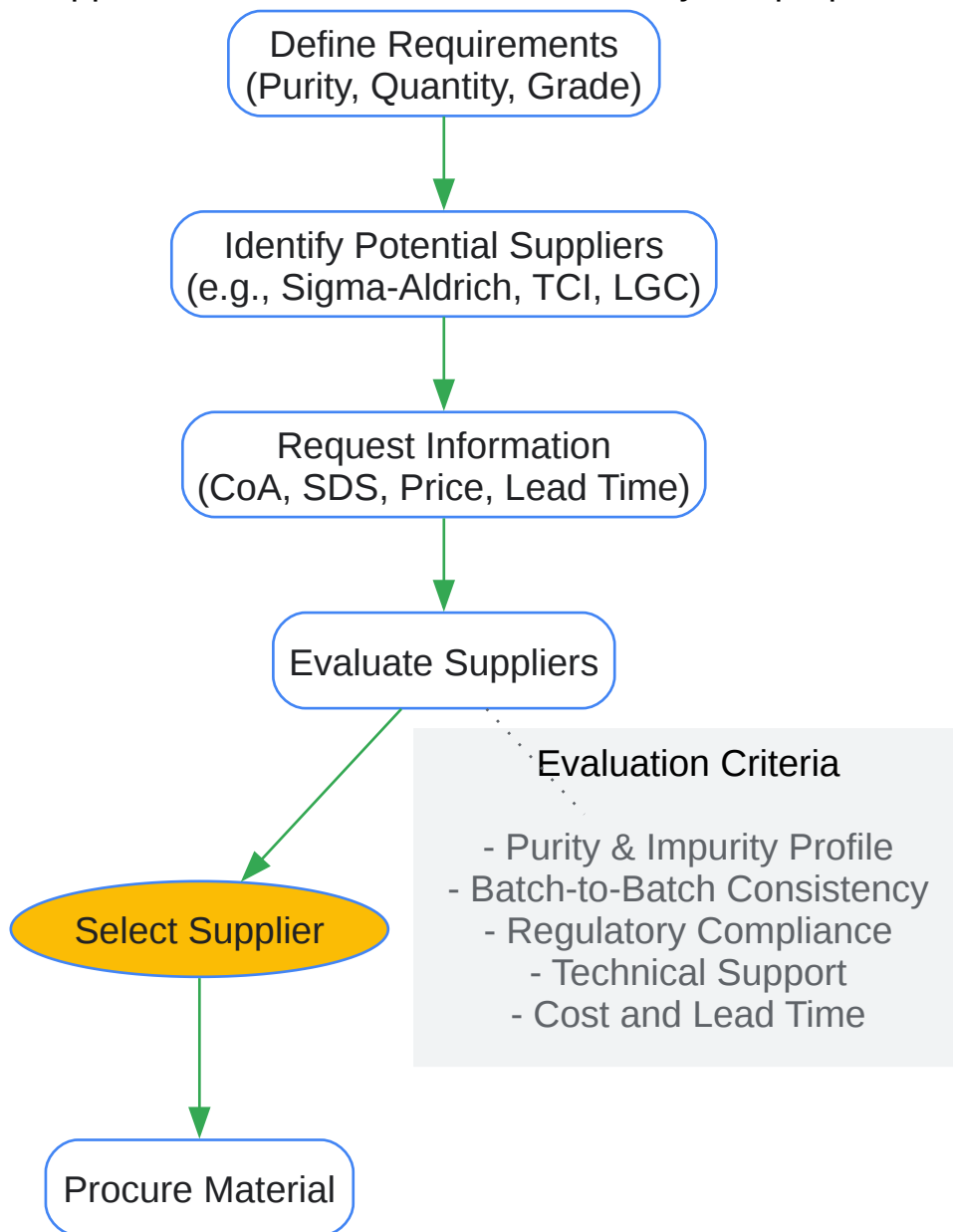
Important Considerations:

- The optimal concentration of the AP mix may vary depending on the specific analytes, matrix, and GC system.
- It is crucial to add the AP mix to both the calibration standards and the sample extracts to ensure accurate quantification.[8]
- When using analyte protectants, it is important to implement a rigorous syringe rinsing procedure after each injection to prevent residue buildup and potential carryover. Rinsing with water or a polar solvent mixture is recommended.[7]

Supplier Selection Workflow

For researchers and drug development professionals, the selection of a suitable chemical supplier is a critical step that can impact the quality and reproducibility of their work. The following diagram illustrates a logical workflow for selecting a supplier for **3-Ethoxy-1,2-propanediol**.

Supplier Selection Workflow for 3-Ethoxy-1,2-propanediol



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Caption: A logical workflow for selecting a commercial supplier of **3-Ethoxy-1,2-propanediol**.

Conclusion

3-Ethoxy-1,2-propanediol is a versatile chemical with a growing number of applications in research and industry. Its availability from multiple reputable suppliers, coupled with a well-characterized property profile, makes it an accessible and reliable choice for various scientific

endeavors. The detailed protocols and workflows provided in this guide are intended to support researchers, scientists, and drug development professionals in the effective procurement and application of this valuable compound.

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